

Preparation of Methylophiopogonanone A Stock Solutions for In Vitro Experiments

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Compound of Interest

Compound Name: *Methylophiopogonanone A*

Cat. No.: *B1154049*

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Introduction

Methylophiopogonanone A is a homoisoflavonoid predominantly found in *Ophiopogon japonicus* and is recognized for its anti-inflammatory and anti-oxidative properties.^{[1][2]}

Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in in vitro studies investigating its biological activities. This document provides a detailed protocol for the preparation, storage, and handling of

Methylophiopogonanone A stock solutions.

Physicochemical Data

A summary of the key physicochemical properties of **Methylophiopogonanone A** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ O ₆	[3]
Molecular Weight	342.34 g/mol	[1][2]
CAS Number	74805-92-8	[1][3]
Appearance	White to off-white solid	[1]
Purity	≥98%	[4]
Solubility (at 25°C)		
DMSO	≥ 100 mg/mL (292.11 mM) with sonication	[1][5]
DMF	30 mg/mL	[4]
Ethanol	1 mg/mL	[4]
Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble	[2]
Storage of Solid	4°C, protect from light	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[1]

Experimental Protocols

Materials and Equipment:

- **Methylophiopogonanone A** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Bath sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Preparation: Before handling, allow the **Methylophiopogonanone A** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Accurately weigh a desired amount of **Methylophiopogonanone A** powder using a calibrated analytical balance in a sterile environment. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.42 mg of the compound.
- Dissolution:
 - Add the appropriate volume of high-purity DMSO to the vial containing the powder. For 3.42 mg, add 1 mL of DMSO.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, sonicate the solution in a bath sonicator for 5-10 minutes.^{[1][5]} Visually inspect the solution to ensure it is clear and free of particulates.
Note: The use of newly opened DMSO is recommended as it is hygroscopic, and absorbed water can impact solubility.^[1]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes or cryovials.^[1]
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

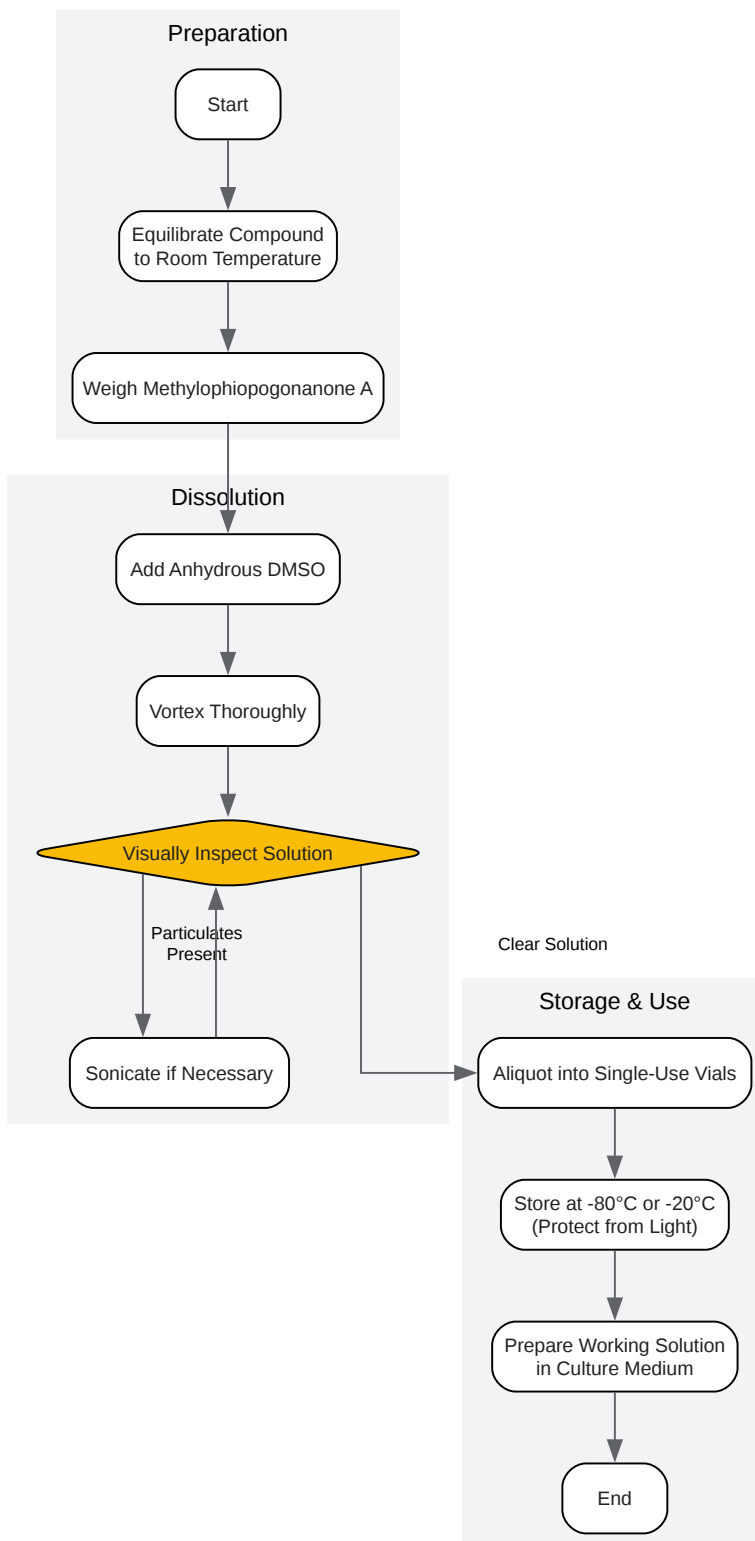
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Always protect the solutions from light.^[1]

Preparation of Working Solutions:

For cell-based assays, the high concentration of DMSO in the stock solution may be toxic to cells. It is crucial to dilute the stock solution to the final desired experimental concentration using a suitable cell culture medium. The final concentration of DMSO in the culture medium should typically not exceed 0.1-0.5% to minimize solvent-induced artifacts. For instance, a 1:1000 dilution of a 10 mM stock solution in cell culture medium will result in a final concentration of 10 µM **Methylophiopogonanone A** with 0.1% DMSO.

Diagrams

Workflow for Methylophiopogonanone A Stock Solution Preparation

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Caption: Workflow for preparing **Methylophiopogonanone A** stock solutions.

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